

TIS108 Application in Hydroponics: A Protocol for Researchers

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Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

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Application Notes and Protocols for the Investigation of Strigolactone Biosynthesis Inhibition

Audience: Researchers, scientists, and drug development professionals.

Introduction: **TIS108** is a triazole-type inhibitor of strigolactone (SL) biosynthesis, which is a class of phytohormones that regulate various aspects of plant development, including shoot branching and root architecture.^{[1][2]} By inhibiting the activity of cytochrome P450 monooxygenases (specifically MAX1 homologs), **TIS108** blocks the conversion of carlactone into bioactive strigolactones.^[3] This inhibitory action leads to phenotypes characteristic of SL-deficient mutants, such as increased shoot branching and reduced root hair elongation.^{[1][2]} These application notes provide a detailed protocol for the use of **TIS108** in hydroponic systems to study its effects on plant growth and development.

Data Presentation

Table 1: Effects of TIS108 on Arabidopsis thaliana (ecotype Columbia) Growth Parameters in an Agar-Based System[1]

TIS108 Concentration (μM)	Number of Rosette Branches (Mean ± SD)	Primary Root Length (cm, Mean ± SD)	Root Hair Length (Relative to Control, Mean ± SD)
0 (Control)	4.5 ± 0.8	8.2 ± 1.1	1.00 ± 0.12
1	6.8 ± 1.2	8.0 ± 1.3	0.65 ± 0.09
3	8.2 ± 1.5	7.9 ± 1.0	0.42 ± 0.07
5	8.5 ± 1.6**	7.5 ± 1.2	Not Reported

*Statistically significant difference from control ($p < 0.05$). **Statistically significant difference from control ($p < 0.01$). Note: This data is from agar-based experiments and should be used as a starting point for determining optimal concentrations in a hydroponic setting.

Table 2: Effect of TIS108 on Endogenous Strigolactone (epi-5DS) Levels in Rice (Oryza sativa) Roots[4]

TIS108 Concentration (nM)	epi-5DS Level (pg/g fresh weight, Mean ± SD)
0 (Control)	12.5 ± 2.1
10	8.2 ± 1.5*
30	4.1 ± 0.9
100	1.8 ± 0.5

*Statistically significant difference from control ($p < 0.05$). **Statistically significant difference from control ($p < 0.01$).

Experimental Protocols

Preparation of TIS108 Stock Solution

Materials:

- **TIS108** powder
- Dimethyl sulfoxide (DMSO) or acetone
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- In a sterile fume hood, weigh out the desired amount of **TIS108** powder.
- Dissolve the **TIS108** powder in a minimal amount of DMSO or acetone to create a high-concentration stock solution (e.g., 10 mM).
- Ensure complete dissolution by vortexing.
- Store the stock solution in a tightly sealed, light-protected container at -20°C.

Preparation of Hydroponic Nutrient Solution

Materials:

- High-purity water (e.g., deionized or reverse osmosis)
- Hydroponic nutrient salts (e.g., Hoagland solution, Murashige and Skoog)
- pH meter
- EC meter
- Acids (e.g., HNO₃ or H₂SO₄) and bases (e.g., KOH) for pH adjustment

Procedure:

- Prepare the desired hydroponic nutrient solution according to the manufacturer's instructions or a standard recipe (e.g., Hoagland solution).
- Ensure all salts are completely dissolved.
- Adjust the pH of the solution to the optimal range for the plant species being studied (typically 5.5-6.5).
- Measure and record the electrical conductivity (EC) of the solution.

Application of TIS108 to the Hydroponic System

Materials:

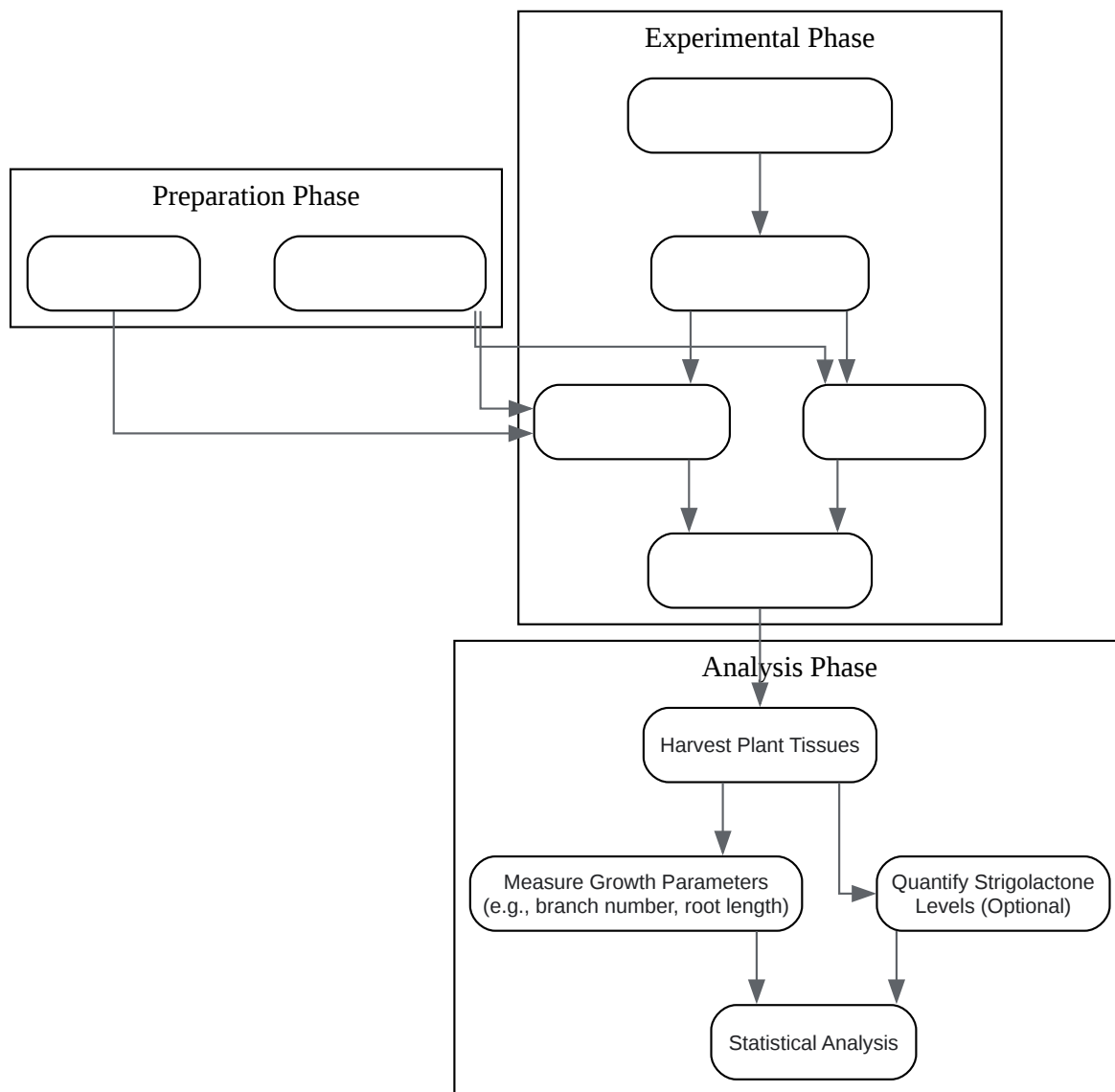
- **TIS108** stock solution
- Prepared hydroponic nutrient solution
- Hydroponic system (e.g., Deep Water Culture - DWC, Nutrient Film Technique - NFT)
- Pipettes and sterile tips

Procedure:

- From the **TIS108** stock solution, calculate the volume needed to achieve the desired final concentration in the hydroponic reservoir. For example, to make a 1 μM final concentration in a 1 L reservoir from a 10 mM stock solution, add 0.1 μL of the stock solution.
- Add the calculated volume of **TIS108** stock solution to the hydroponic reservoir.
- Thoroughly mix the solution in the reservoir to ensure even distribution of **TIS108**.
- For the control group, add an equivalent volume of the solvent (DMSO or acetone) used to prepare the **TIS108** stock solution to the hydroponic reservoir.
- Monitor and adjust the pH of the nutrient solution daily, as the addition of **TIS108** or its solvent may cause slight fluctuations.

- Replenish the hydroponic solution with freshly prepared **TIS108**-containing medium as needed, depending on the plant's growth stage and water uptake. A complete solution change every 7-14 days is recommended.

Experimental Workflow for TIS108 Application in a DWC System

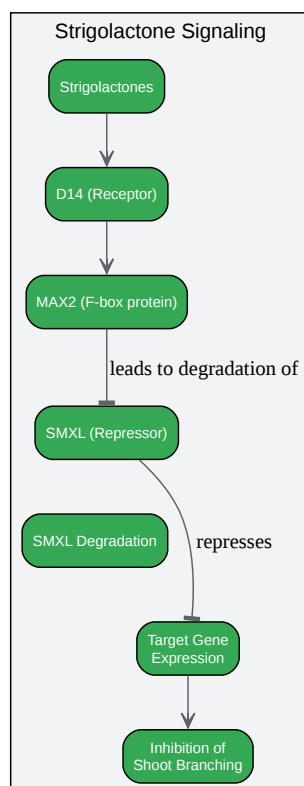
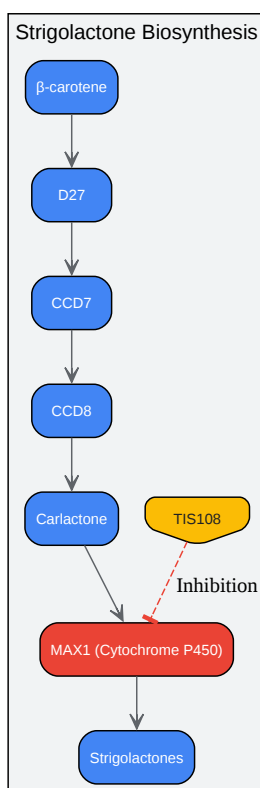


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Caption: Experimental workflow for **TIS108** application in a Deep Water Culture (DWC) hydroponic system.

Mandatory Visualization

Strigolactone Biosynthesis and Signaling Pathway with TIS108 Inhibition



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Caption: Simplified strigolactone biosynthesis and signaling pathway, indicating the inhibitory action of **TIS108** on MAX1.

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References

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